

Application Notes & Protocols: Safe Handling and Storage of 3-Methylenecyclobutanecarbonitrile

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Compound of Interest

Compound Name: 3-Methylenecyclobutanecarbonitrile

Cat. No.: B110589

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Section 1: Compound Overview and Inherent Risk Profile

1.1 Introduction

3-Methylenecyclobutanecarbonitrile (CAS: 15760-35-7) is a strained, unsaturated nitrile of interest in synthetic chemistry and drug discovery as a versatile building block.^[1] Its unique structure, combining a reactive nitrile group with a strained four-membered ring and an exocyclic double bond, imparts valuable synthetic utility. However, these same features necessitate a rigorous and well-understood safety protocol. This document provides a detailed guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of this compound.

1.2 Physicochemical and Hazard Data

A foundational understanding of the compound's properties is the first step in risk mitigation. The data below, compiled from authoritative sources, dictates the necessary control measures outlined in subsequent sections.

Property	Value	Source
Molecular Formula	C ₆ H ₇ N	PubChem[2], NIST[3]
Molecular Weight	93.13 g/mol	PubChem[2], Sigma-Aldrich
CAS Number	15760-35-7	PubChem[2], Sigma-Aldrich
Appearance	Colorless to light yellow liquid	TCI, Sigma-Aldrich
Density	0.912 g/mL at 25 °C	Sigma-Aldrich
Flash Point	58.3 °C (136.9 °F) - Closed Cup	Sigma-Aldrich
Synonyms	3-methylidenecyclobutane-1-carbonitrile, 3-Methylene-1-cyanocyclobutane	PubChem[2], TCI

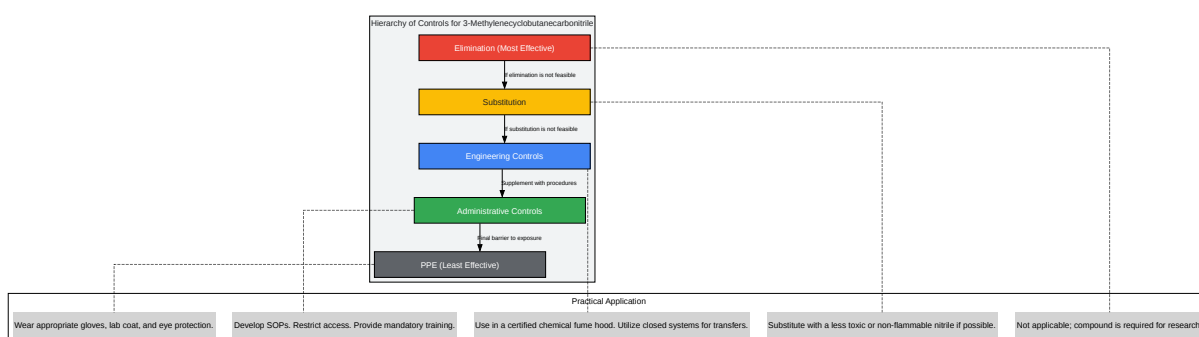
1.3 GHS Hazard Classification Summary

3-Methylenecyclobutanecarbonitrile is classified as a hazardous substance. The following table summarizes its Globally Harmonized System (GHS) classifications, which form the basis for the handling and PPE recommendations.[2]

GHS Classification	Hazard Code	Signal Word	Hazard Statement
Flammable Liquids	H226	Warning	Flammable liquid and vapor.[2]
Acute Toxicity, Oral	H301	Danger	Toxic if swallowed.[2]
Acute Toxicity, Dermal	H312	Warning	Harmful in contact with skin.[2]
Acute Toxicity, Inhalation	H332	Warning	Harmful if inhaled.[2]
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation. [2]
Skin Sensitization	H317	Warning	May cause an allergic skin reaction.
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation.
STOT, Single Exposure	H335	Warning	May cause respiratory irritation.

Section 2: The Proactive Safety Paradigm: A Hierarchy of Controls

Effective safety management prioritizes systematic risk reduction. Instead of relying solely on personal protective equipment (PPE), a tiered approach, known as the Hierarchy of Controls, should be implemented. This methodology provides a framework for making informed decisions to minimize exposure.



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Caption: Hierarchy of Controls applied to **3-Methylenecyclobutanecarbonitrile**.

Section 3: Personal Protective Equipment (PPE) Protocol

Given the compound's multiple acute toxicity and irritation hazards, strict adherence to PPE protocols is mandatory. PPE is the last line of defense and should never be used as a substitute for robust engineering and administrative controls.^[4]

3.1 Minimum Required PPE

- **Body Protection:** A flame-resistant laboratory coat must be worn and fully buttoned. For larger-scale operations (>100 mL), a chemically resistant apron is required over the lab coat.^[5]
- **Hand Protection:** Use nitrile gloves. Given the risk of sensitization and irritation, double-gloving is recommended. Gloves must be inspected for tears or pinholes before use and changed immediately upon known or suspected contamination. Never wear contaminated gloves outside the immediate work area.
- **Eye and Face Protection:** ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. However, due to the serious eye irritation risk, it is strongly recommended to use chemical splash goggles. When there is a significant risk of splashing, a full-face shield should be worn in addition to goggles.^[4]
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to prevent inhalation exposure.^[4] If a situation arises where a fume hood is not available or its function is compromised (e.g., a large spill), a full-face respirator with an appropriate organic vapor/nitrile-rated cartridge is necessary. All respirator use must be in accordance with a formal institutional respiratory protection program.

3.2 Protocol: Donning and Doffing PPE Properly putting on and removing PPE is critical to prevent cross-contamination.

- **Donning (Putting On):**
 1. Wash hands thoroughly.
 2. Don the lab coat, ensuring it is fully fastened.

3. Don eye/face protection (goggles/face shield).
 4. Don gloves, pulling the cuffs over the sleeves of the lab coat.
- Doffing (Taking Off):
 1. Remove gloves using a technique that avoids touching the outer contaminated surface with bare skin.
 2. Remove the lab coat by rolling it inside-out, ensuring no contact with street clothes.
 3. Remove eye/face protection.
 4. Wash hands thoroughly with soap and water.

Section 4: Step-by-Step Handling Procedures

4.1 Protocol: Receiving and Initial Inspection

- Upon receipt, move the package to a designated receiving area, preferably within a fume hood.
- Inspect the outer package for any signs of damage or leakage. If compromised, enact spill procedures immediately.
- Don appropriate PPE (Section 3.1).
- Open the package and inspect the primary container for cracks, a loose cap, or crystal formation around the cap.
- Verify the label matches the order.
- Affix a label to the container with the date of receipt and the date it is first opened.
- Log the chemical into the laboratory inventory system.
- Transfer the container to its designated storage location (see Section 5).

4.2 Protocol: Aliquoting and Transfer

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Clear the work area of all unnecessary equipment and chemicals, especially incompatibles like oxidizers.^[6]
 - Have waste containers and spill cleanup materials readily available inside the hood.
- Execution:
 - Don full, required PPE.
 - Ground and bond both the source and receiving containers to prevent static electricity discharge, a potential ignition source.
 - Perform the liquid transfer slowly and carefully to minimize splashing or aerosol generation.
 - Use only compatible equipment (e.g., glass, PTFE).
 - Tightly cap both containers immediately after the transfer is complete.
 - Clean any minor drips on the exterior of the containers with a solvent-dampened cloth (e.g., isopropanol), disposing of the cloth as hazardous waste.
- Post-Transfer:
 - Wipe down the work surface in the fume hood.
 - Properly dispose of all contaminated disposable materials (pipette tips, wipes) in a designated hazardous waste container.
 - Return the primary container to its proper storage location.

Section 5: Storage and Stability Management

Improper storage is a leading cause of laboratory incidents. The flammable and reactive nature of **3-Methylenecyclobutanecarbonitrile** requires specific storage conditions.

5.1 Storage Conditions

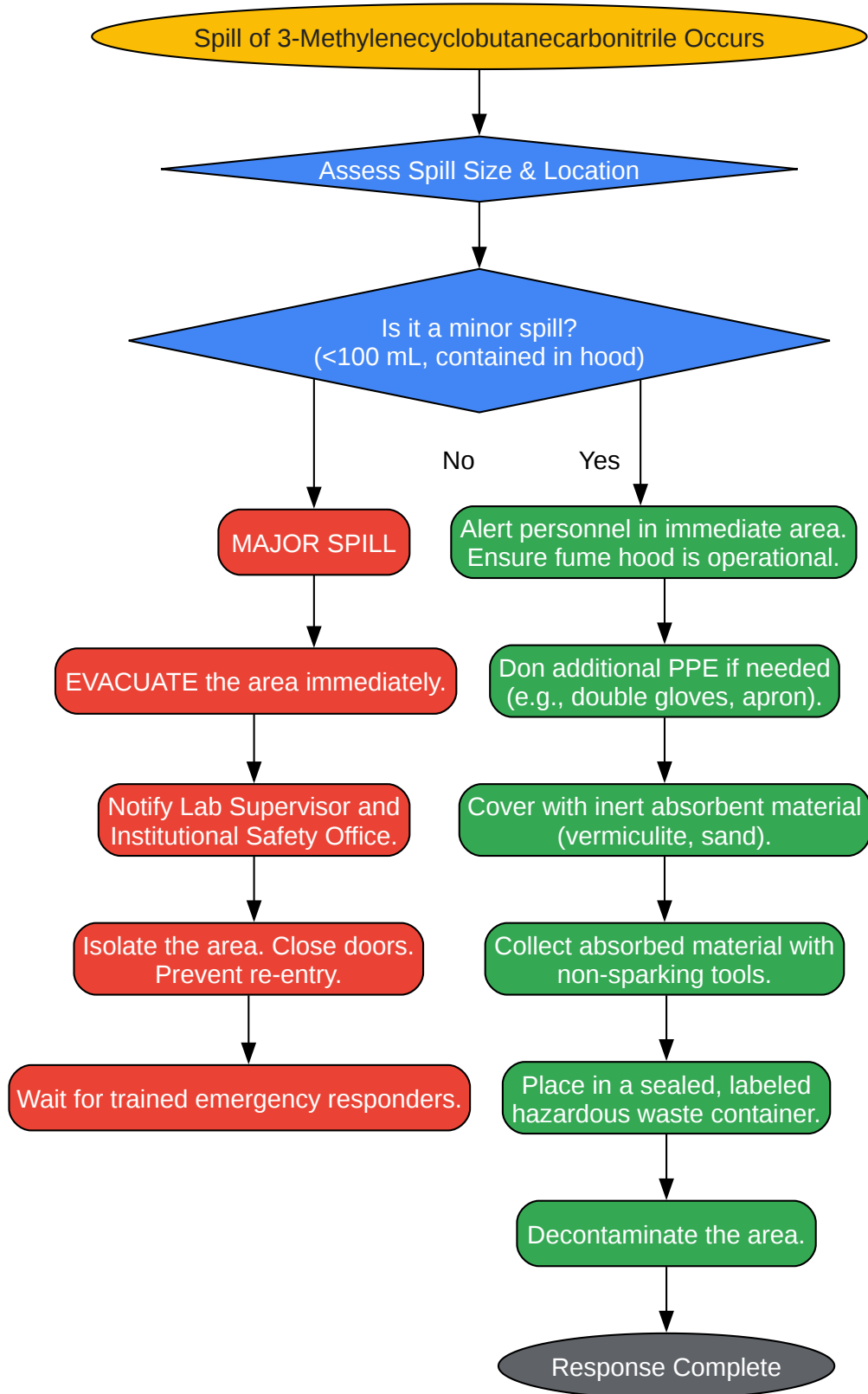
- **Temperature:** For long-term storage and to maintain purity, store in a freezer at or below -20°C.[7][8] For short-term, in-use storage, a cool, dry location is acceptable, but freezer storage is always preferred.
- **Atmosphere:** Store in a tightly sealed container. For long-term storage, consider an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation.
- **Location:** Store in a designated, locked cabinet approved for flammable liquids. The storage area must be well-ventilated and away from heat, sparks, and open flames.[9]
- **Segregation:** It is critical to store this compound away from incompatible materials.[4]
 - **Oxidizing Agents** (e.g., nitrates, peroxides, perchlorates): Can react violently.
 - **Strong Acids and Bases:** Can catalyze vigorous polymerization or hydrolysis, potentially liberating highly toxic hydrogen cyanide gas.[10]
 - **Heat and Ignition Sources:** Must be strictly excluded from the storage area.[11]

5.2 Inventory Management

- All containers must be clearly labeled with the chemical name, date received, and date opened.
- Maintain a minimal working stock in the laboratory. Purchase only the quantities needed for the short term to avoid prolonged storage.
- Periodically inspect stored containers for signs of degradation, such as discoloration or pressure buildup.

Section 6: Emergency Response Protocols

Preparedness is essential for mitigating the consequences of an accident. All personnel must be trained on these procedures.[4]



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